

# IUPAC Name: 4-(4-aminophenyl)morpholin-3-one[1][2]

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## Compound of Interest

Compound Name: 4-(4-Aminophenyl)morpholin-3-one

Cat. No.: B139978

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This document provides a comprehensive overview of **4-(4-aminophenyl)morpholin-3-one**, a pivotal intermediate in the manufacturing of the anticoagulant drug Rivaroxaban.[1][2][3] This guide is intended for researchers, scientists, and professionals in the field of drug development, offering detailed information on its chemical properties, synthesis, and role in pharmaceutical manufacturing.

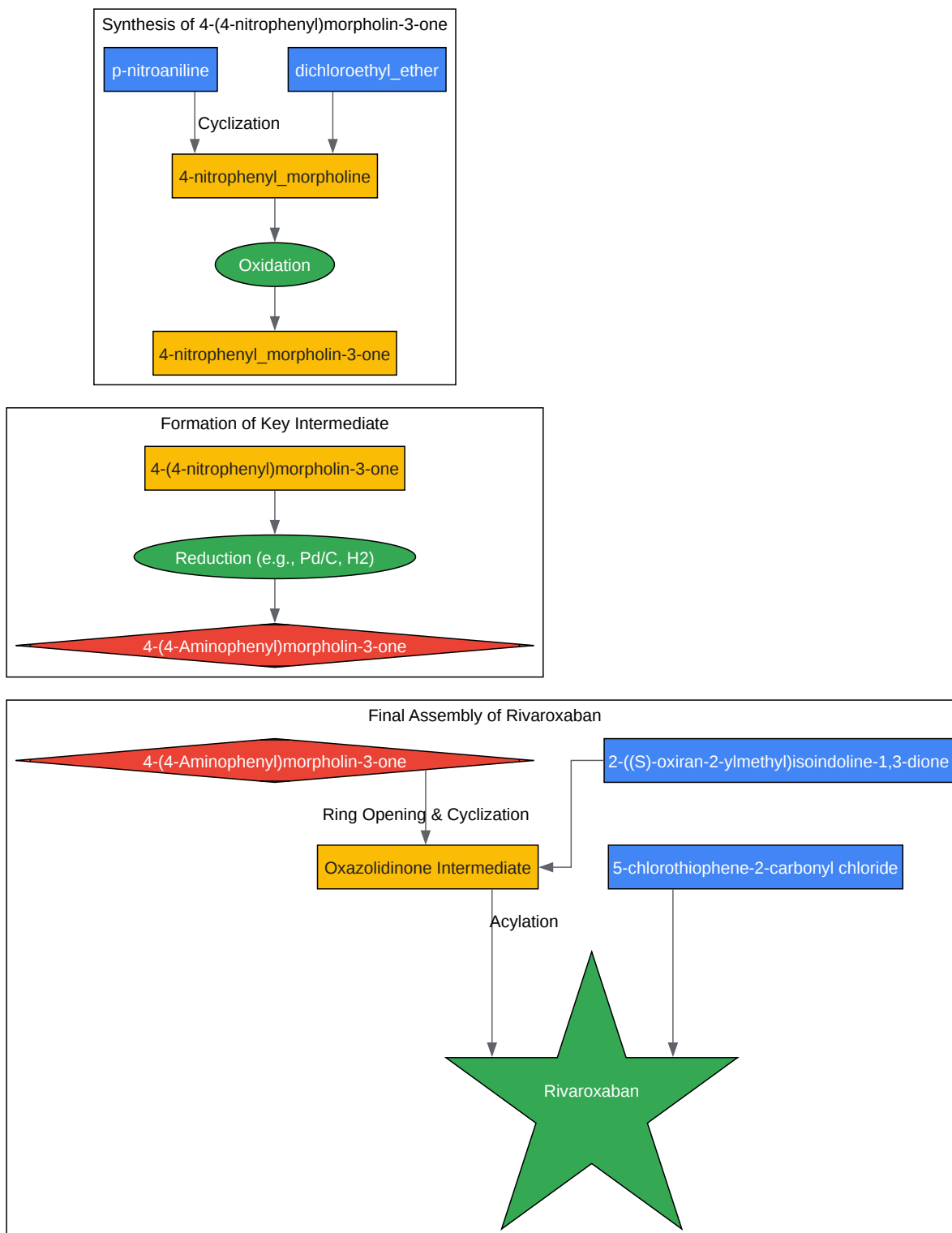
## Core Data Presentation

Quantitative data for **4-(4-aminophenyl)morpholin-3-one** has been aggregated from various sources and is presented below for easy reference and comparison.

Property	Value	Source(s)
IUPAC Name	4-(4-aminophenyl)morpholin-3-one	[4][5]
CAS Number	438056-69-0	[5][6][7]
Molecular Formula	C <sub>10</sub> H <sub>12</sub> N <sub>2</sub> O <sub>2</sub>	[4][1][6]
Molecular Weight	192.21 g/mol	[4][6][7]
Appearance	White to off-white solid/crystalline powder	[1][6]
Melting Point	165–175 °C	[6][7][8]
Boiling Point	502.3±45.0 °C (Predicted)	[8]
Purity (by HPLC)	≥ 95% - 99.12%	[5][6]
Solubility	Soluble in DMSO, partially soluble in Methanol.	[6][8]
Storage Condition	Store at 2–8 °C in an airtight container.	[5][6]

## Rivaroxaban Synthesis Pathway

The following diagram illustrates the synthetic route to Rivaroxaban, highlighting the critical position of **4-(4-aminophenyl)morpholin-3-one** as a key intermediate.



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Caption: Synthetic pathway of Rivaroxaban.

## Experimental Protocols

Multiple synthetic routes for **4-(4-aminophenyl)morpholin-3-one** have been reported. Below is a detailed protocol for a common two-step synthesis involving the formation and subsequent reduction of a nitro-intermediate.

### Step 1: Synthesis of 4-(4-nitrophenyl)morpholin-3-one

This step involves the cyclization of p-nitroaniline with a suitable reagent like dichloroethyl ether, followed by oxidation.

- **Reaction Setup:** In a suitable reaction vessel, add 13.8g (0.1 mol) of p-nitroaniline and 17.7g (0.12 mol) of dichloroethyl ether.[\[9\]](#)
- **Cyclization:** Heat the mixture to reflux and maintain the reaction for 2.5 hours.[\[9\]](#)
- **Work-up and Isolation:** After the reaction, wash the resulting solid with acetone and dry it to obtain 4-(4-nitrophenyl)-morpholine. The reported yield is approximately 82%.[\[9\]](#)
- **Oxidation:** Add 20.8g (0.1 mol) of the obtained 4-(4-nitrophenyl)-morpholine, 22.5g (0.25 mol) of tert-butyl hydroperoxide, and a catalytic amount of ethyl acetoacetate manganese salt to a reaction kettle with an appropriate amount of tetrahydrofuran.[\[9\]](#)
- **Reaction and Purification:** Heat the mixture to reflux and react for 4.5 hours. After completion, the mixture is purified through filtration and column chromatography to yield 4-(4-nitrophenyl)-morpholin-3-one.[\[9\]](#)

### Step 2: Synthesis of 4-(4-aminophenyl)morpholin-3-one

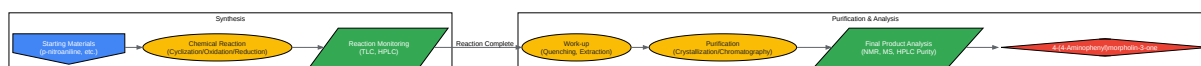
This step involves the reduction of the nitro group of the previously synthesized intermediate.

- **Reaction Setup:** Suspend 6.7 g of 4-(4-nitrophenyl)-morpholin-3-one in 60 g of water and add 340 mg of a 5% palladium on activated charcoal catalyst.[\[10\]](#)
- **Hydrogenation:** Heat the mixture in a Parr pressure apparatus with stirring to 90 °C under a hydrogen pressure of 8 bar.[\[10\]](#)

- Reaction Monitoring and Work-up: Monitor the reaction progress. Once complete (typically after 1.5 to 2 hours), cool the mixture to room temperature and depressurize the apparatus. [10]
- Isolation: Mix the resulting suspension with 100 ml of ethyl acetate. The final product, 4-(4-aminophenyl)morpholin-3-one, can then be isolated.[10]

## Experimental Workflow: Synthesis and Purification

The following diagram outlines a general workflow for the synthesis and purification of **4-(4-aminophenyl)morpholin-3-one**.



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Caption: General workflow for synthesis and purification.

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